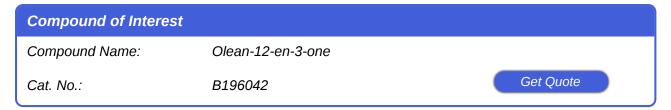




# A Comprehensive Technical Guide to the Pentacyclic Triterpenoid: Olean-12-en-3-one

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For Researchers, Scientists, and Drug Development Professionals

#### **Introduction and Classification**

**Olean-12-en-3-one** is a naturally occurring pentacyclic triterpenoid belonging to the oleanane class.[1] Triterpenoids are a large and structurally diverse class of natural products derived from the cyclization of squalene.[2] Pentacyclic triterpenoids are characterized by a core structure of five fused rings. The oleanane skeleton is a common and well-studied framework within this class, known for its wide range of biological activities.[2][3]

**Olean-12-en-3-one** is defined by the oleanane backbone with a ketone group at the C-3 position and a double bond between carbons 12 and 13.[1] It is found in various plant species, including those from the genera llex and Quercus.[1][2] This compound also serves as a crucial intermediate in the semisynthesis of more complex and potent bioactive molecules, often derived from the more abundant oleanolic acid through oxidation of the C-3 hydroxyl group.[1]

### **Chemical and Physical Properties**

The fundamental physicochemical properties of **Olean-12-en-3-one** are summarized in the table below.



Property	Value	Source
Molecular Formula	C30H48O	[4]
Molecular Weight	424.7 g/mol	[4]
IUPAC Name	(6aR,6bS,8aR,12aS,14aR,14b R)-4,4,6a,6b,8a,11,11,14b- octamethyl- 2,4a,5,6,7,8,9,10,12,12a,14,14 a-dodecahydro-1H-picen-3- one	[4]
PubChem CID	6454747	[4]
CAS Number	638-97-1	[2]

## **Biological Activities and Pharmacological Potential**

**Olean-12-en-3-one** and its structural relatives, the oleanane triterpenoids, exhibit a broad spectrum of pharmacological activities. While research on **Olean-12-en-3-one** itself is ongoing, the activities of closely related compounds provide strong indicators of its potential. The oleanane scaffold is associated with anti-inflammatory, antioxidant, hepatoprotective, and anticancer properties.[5]

Synthetic oleanane triterpenoids, which often use oleanolic acid (and by extension, its oxidized form, **Olean-12-en-3-one**) as a starting material, have shown potent biological effects at nanomolar concentrations.[5] For instance, derivatives of oleanolic acid have been shown to induce cell differentiation and apoptosis in cancer cell lines and suppress inflammatory responses.[6][7]

A summary of the biological activities of some oleanane triterpenoid derivatives is presented below.



Compound/De rivative	Activity	Cell Line/Model	IC50 / Concentration	Source
Olean-12- eno[2,3-c][1] [2]oxadiazol-28- oic acid (OEOA)	Anti-proliferative, G1 cell cycle arrest	K562, HEL, Jurkat leukemia cells	Effective at µM concentrations	[6]
2-Cyano-3,12- dioxooleana-1,9- dien-28-oic acid (CDDO)	Anti-proliferative	MCF-7 breast carcinoma	Nanomolar range	
Acetylated oleanane derivatives	Anti-Hepatitis B Virus	HepG2 2.2.15 cells	IC50 values ranging from 5.3 to 38.5 μM	[8]
Olean-12-ene- 3,11-dione	Anti- inflammatory	In vitro models	Not specified	

#### **Molecular Mechanisms and Signaling Pathways**

Oleanolic acid and its derivatives are known to modulate multiple cell signaling pathways, which are crucial for their therapeutic effects.[9] A key pathway influenced by these compounds is the PI3K/Akt/mTOR signaling cascade, which is often dysregulated in cancer and inflammatory diseases.[5][9] Oleanane triterpenoids can inhibit this pathway, leading to downstream effects such as cell cycle arrest and apoptosis.[9]

The diagram below illustrates the logical flow of the inhibitory action of oleanane triterpenoids on the PI3K/Akt/mTOR pathway.

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